

Infrared Spectroscopy Characteristic Peaks for Iodo-Indazoles: A Comparative Guide

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Compound of Interest

Compound Name: 4-Chloro-3-iodo-6-methoxy-1H-indazole

CAS No.: 885519-66-4

Cat. No.: B1613170

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Executive Summary & Application Context

Iodo-indazoles (e.g., 3-iodo-1H-indazole, 5-iodo-1H-indazole) are critical intermediates in the synthesis of kinase inhibitors and anti-inflammatory agents. Their characterization is often complicated by the presence of regioisomers (N1 vs. N2 alkylation) and the subtle electronic effects of the iodine atom.

This guide focuses on differentiating these structures using FTIR, specifically highlighting the C–I stretching vibrations (far-IR region) and the fingerprint region (600–900 cm^{-1}) where substitution patterns on the benzene ring become distinct.

Experimental Methodology

To ensure reproducible spectral data for solid iodo-indazoles, the following protocols are recommended.

Sample Preparation Protocols

Method	Suitability	Protocol Notes
KBr Pellet	High	Preferred for resolution. Mix 1-2 mg sample with 100 mg dry KBr. Grind to fine powder. Press at 8-10 tons. Advantage: Better resolution of weak overtone bands and C-I stretches in the low-frequency region ($<600\text{ cm}^{-1}$).
ATR (Diamond)	Medium	Rapid screening. Ensure high contact pressure. Limitation: Diamond absorption $<525\text{ cm}^{-1}$ may obscure the C-I stretch. ZnSe crystal is preferred if C-I quantification is critical.
Nujol Mull	Low	Not recommended due to C-H interference masking the aromatic C-H stretches ($3000\text{--}3100\text{ cm}^{-1}$).

Instrument Parameters

- Resolution: 2 cm^{-1} (Critical for resolving closely spaced aromatic ring modes).
- Scans: 32–64 scans to improve Signal-to-Noise ratio.
- Range: $4000\text{--}400\text{ cm}^{-1}$ (Standard); extend to 200 cm^{-1} if Far-IR is available for definitive C–I assignment.

Characteristic Spectral Zones: A Comparative Analysis

Zone 1: High-Frequency Region ($4000\text{--}2800\text{ cm}^{-1}$)

This region confirms the indazole core integrity and tautomeric state.

- N–H Stretch ($3450 - 3100\text{ cm}^{-1}$):
 - Free N–H: Sharp peak $\sim 3450\text{ cm}^{-1}$ (dilute solution).
 - H-Bonded N–H: Broad band $3100\text{--}3250\text{ cm}^{-1}$ (solid state/KBr).
 - Differentiation: N1-substituted iodo-indazoles (e.g., 1-methyl-3-iodoindazole) will lack this band, serving as a rapid confirmation of successful N-alkylation.
- C–H Stretch (Aromatic): Weak, multiple bands just above 3000 cm^{-1} ($3030\text{--}3100\text{ cm}^{-1}$).

Zone 2: Double Bond & Ring Region ($1650 - 1450\text{ cm}^{-1}$)

Diagnostic for the heteroaromatic system.

- C=N Stretch (Pyrazole Ring): $\sim 1610\text{--}1625\text{ cm}^{-1}$.
 - Iodine Effect:[\[1\]](#) Substitution at C3 (3-iodo) often shifts this slightly to lower frequencies due to the mass effect, though electronic conjugation is minimal.
- C=C Ring Stretch: Pairs of bands at $\sim 1590\text{ cm}^{-1}$ and $\sim 1480\text{--}1500\text{ cm}^{-1}$.
 - Intensity: These bands are often sharper and more intense in iodo-derivatives compared to unsubstituted indazoles due to the change in dipole moment induced by the polarizable iodine atom.

Zone 3: The Fingerprint & Isomer Differentiation ($900 - 600\text{ cm}^{-1}$)

Critical for Regioisomer Identification. The Out-of-Plane (OOP) C–H bending vibrations correlate with the number of adjacent hydrogen atoms on the benzene ring.

Isomer	Substitution Pattern	Adjacent Arom.[2] [3] H's	Predicted OOP Band (cm ⁻¹)
3-Iodo-1H-indazole	Pyrazole sub.	4 (Benzene unsubstituted)	730 – 770 (s)
4-Iodo-1H-indazole	Benzene sub.	3 (Adjacent)	760 – 800 (s)
5-Iodo-1H-indazole	Benzene sub.	2 (Adjacent) + 1 Isolated	800 – 860 (s) (2 adj) + ~880 (1 iso)
6-Iodo-1H-indazole	Benzene sub.	2 (Adjacent) + 1 Isolated	800 – 860 (s) (2 adj) + ~880 (1 iso)
7-Iodo-1H-indazole	Benzene sub.	3 (Adjacent)	760 – 800 (s)

Zone 4: Carbon-Iodine (C–I) Stretch (< 600 cm⁻¹)

The C–I bond is weak and heavy, appearing in the far-IR or lower fingerprint region.

- Frequency: 480 – 600 cm⁻¹.
- Appearance: Medium to strong intensity.[1][4][5]
- Comparison:
 - C–Cl: 700–800 cm⁻¹[6]
 - C–Br: 600–700 cm⁻¹
 - C–I: < 600 cm⁻¹ (Often requires KBr or CsI optics to see clearly).

Summary Data Table: Experimental & Literature Values

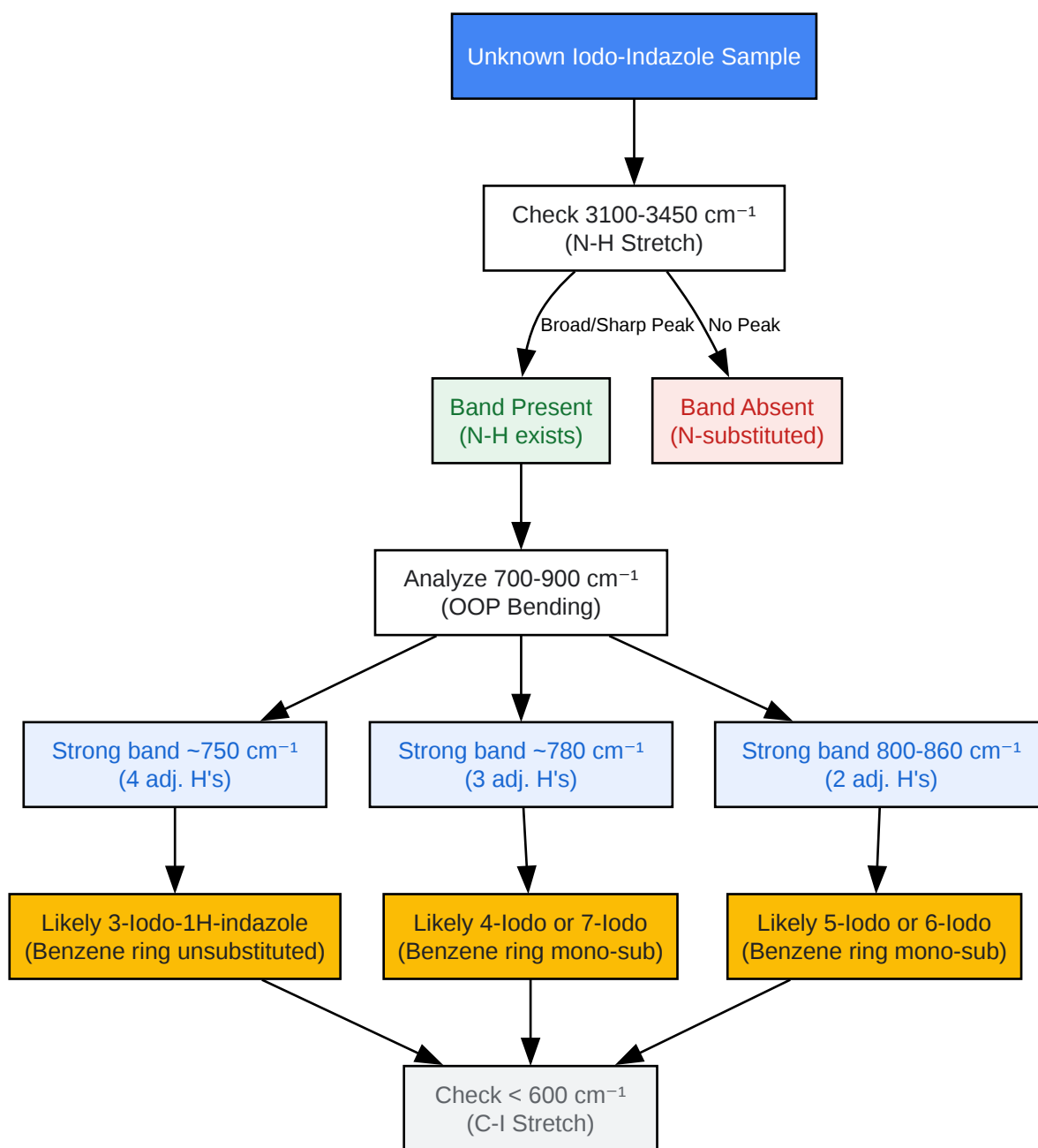
The following table aggregates data for specific iodo-indazole derivatives found in literature and spectral databases.

Compound	Functional Group	Wavenumber (cm ⁻¹)	Assignment	Source
5-Iodo-3-phenyl-1H-indazole	Ring / Fingerprint	1476	C=C / Ring Vib	[1, 3]
Fingerprint (OOP)	906, 774, 696	C-H OOP (Mono-sub phenyl + Indazole)	[3]	
4,6-Dibromo-1H-indazole	Amine	3294	N-H Stretch (Cyclic)	[4]
(Analog for comparison)	Ring	1594	C=N / C=C Ring	[4]
Halogen	688	C-Br Stretch (Note: C-I would be lower)	[4]	
General Iodo-Indazoles	C-I Stretch	500 - 600	C-I Stretching Vibration	[5, 6]
N-H Stretch	3100 - 3400	H-bonded N-H (Broad in solid)	[1, 4]	

Note on Data Scarcity: Comprehensive peak lists for 4-iodo-1H-indazole are not publicly available in open-access spectral databases. Researchers are advised to rely on the OOP bending patterns (Table in Zone 3) for structural confirmation of this specific isomer.

Structural Elucidation Workflow

The following diagram outlines the logical decision tree for characterizing an unknown iodo-indazole sample.



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Caption: Decision tree for differentiating iodo-indazole isomers based on N-H and OOP bending vibrations.

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